

# managing 4-Methoxybenzoic acid solubility problems in aqueous solutions

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## Compound of Interest

Compound Name: 4-Methoxybenzoic Acid

Cat. No.: B3418939

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## Technical Support Center: 4-Methoxybenzoic Acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility challenges with **4-Methoxybenzoic acid** in aqueous solutions. The information is tailored for researchers, scientists, and drug development professionals.

### Frequently Asked Questions (FAQs)

#### Q1: What are the key physicochemical properties of 4-Methoxybenzoic acid?

Understanding the fundamental properties of **4-Methoxybenzoic acid** (also known as p-Anisic acid) is the first step in troubleshooting solubility issues.<sup>[1]</sup> Key properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1][2][3][4]
Molecular Weight	152.15 g/mol	
Appearance	White crystalline solid/powder	
Melting Point	182-185 °C	
pKa	~4.47 - 4.50 (at 25 °C)	
Water Solubility	Approx. 0.3 g/L (300 mg/L) at 20°C	
LogP (Octanol/Water)	1.96	
Solubility in other solvents	Highly soluble in ethanol, ether, and ethyl acetate. Soluble in boiling water.	

## Q2: Why is 4-Methoxybenzoic acid poorly soluble in neutral aqueous solutions?

**4-Methoxybenzoic acid**'s limited water solubility is primarily due to its molecular structure. It contains a hydrophobic aromatic (benzene) ring and a methoxy group (-OCH<sub>3</sub>), which are nonpolar. While the carboxylic acid (-COOH) group can form hydrogen bonds with water, the overall hydrophobic character of the molecule dominates in neutral pH, leading to poor aqueous solubility.

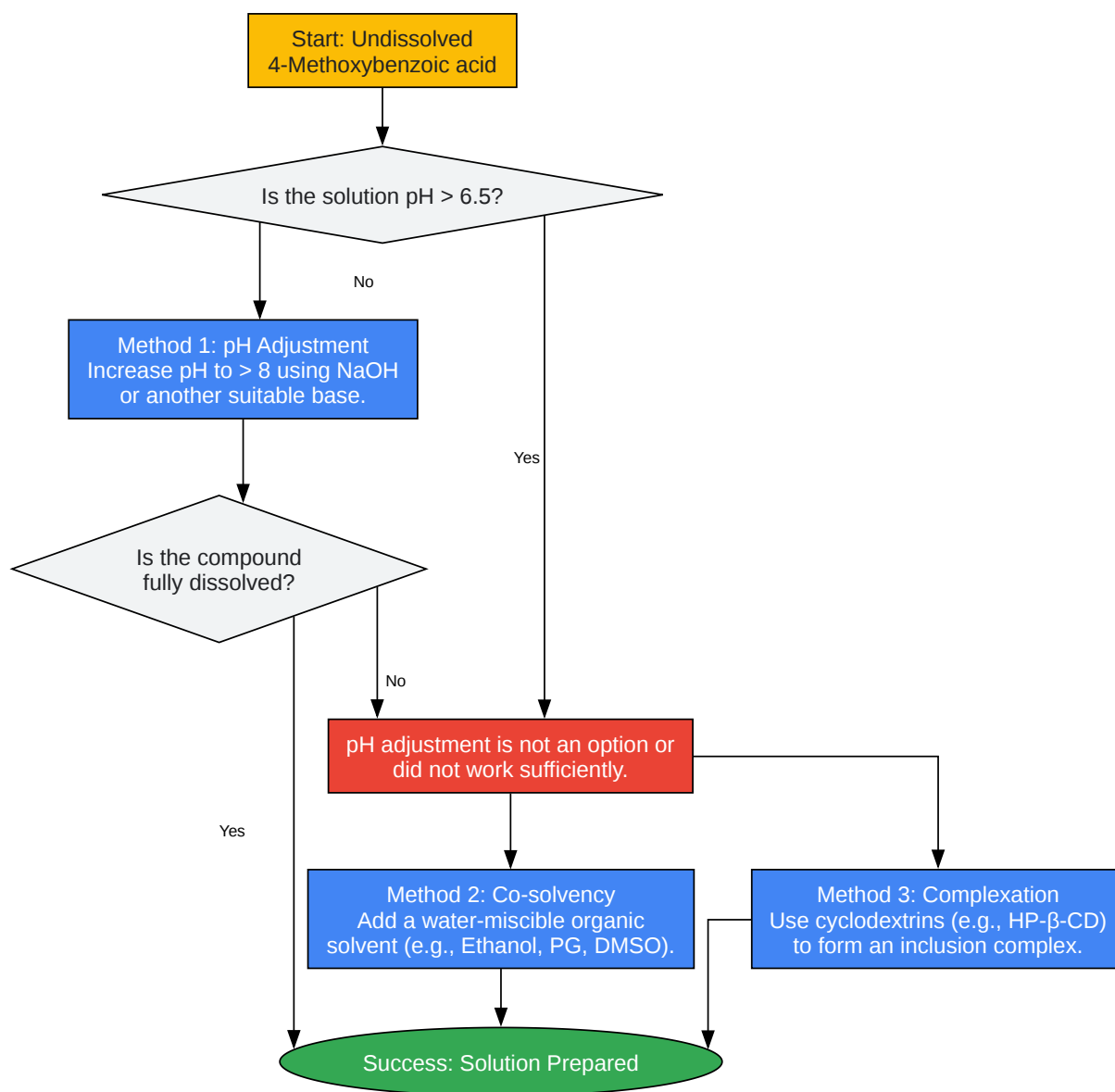
## Q3: How does temperature affect the solubility of 4-Methoxybenzoic acid?

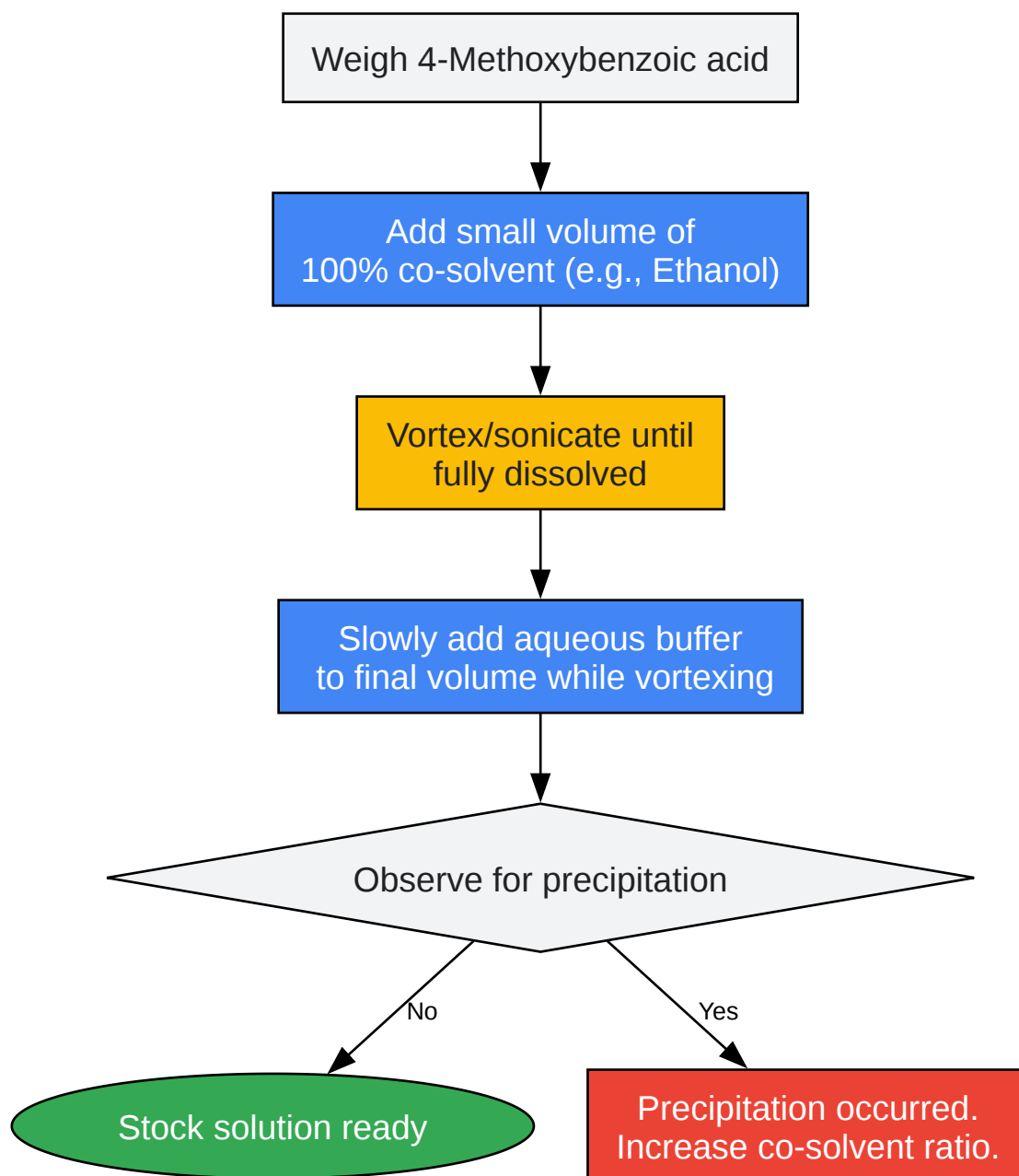
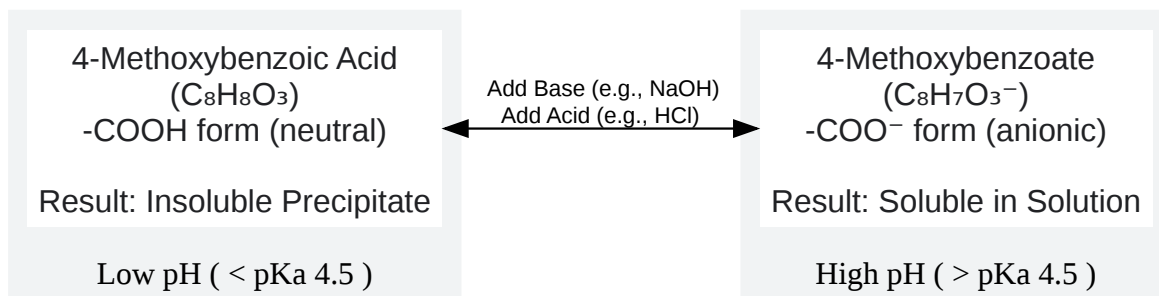
Like many organic compounds, the solubility of **4-Methoxybenzoic acid** in water and other solvents increases with temperature. It is notably more soluble in hot or boiling water compared to cold water. This property can be useful for preparing saturated solutions that may remain supersaturated upon cooling, although precipitation can occur.

## Troubleshooting Guides

## **Problem: My 4-Methoxybenzoic acid is not dissolving in my aqueous buffer.**

This is a common issue. The following workflow provides a step-by-step guide to address this problem.





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## References

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